

An In-depth Technical Guide to Antioxidant 1098 (CAS: 23128-74-7)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Antioxidant 1098, chemically known as N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide), is a high-performance, non-discoloring, sterically hindered phenolic antioxidant.[1][2] It is widely utilized as a primary stabilizer in a variety of organic substrates, with exceptional efficacy in polyamides, where it protects against thermal and oxidative degradation.[3][4][5] This guide provides a comprehensive overview of its technical specifications, mechanism of action, experimental evaluation protocols, and potential considerations for its use in research and development, including a perspective for drug development professionals.

Chemical Identity and Physicochemical Properties

Antioxidant 1098 is also known by several synonyms, including Irganox 1098.[2] Its fundamental properties are summarized in the tables below.

Table 1: Chemical Identification



Identifier	Value
Chemical Name	N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide)
CAS Number	23128-74-7
Molecular Formula	C40H64N2O4[6]
Molecular Weight	636.96 g/mol [6]
InChI Key	OKOBUGCCXMIKDM-UHFFFAOYSA-N[6]
SMILES	CC(C) (C)c1cc(CCC(=O)NCCCCCCNC(=O)CCc2cc(C(C)(C)C)c(O)c(C(C)(C)C)c2)cc(C(C)(C)C)c1O

Table 2: Physicochemical Properties

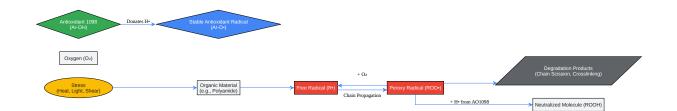
Property	Value
Appearance	White to off-white powder or granules
Melting Point	156-161 °C
Boiling Point	~774 °C (predicted)
Density	~1.04 g/cm³
Solubility (g/100g at 20°C)	
Acetone	2
Chloroform	6
Methanol	6
Water	<0.01
Hexane	<0.01
Ash Content	≤ 0.1%[7]
Volatiles	≤ 0.3%[7]



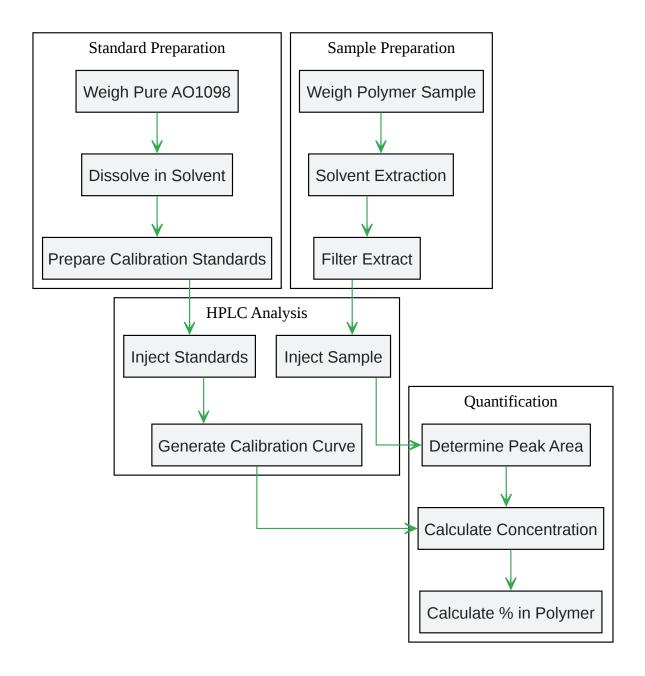
Mechanism of Action: Free Radical Scavenging

As a sterically hindered phenolic antioxidant, the primary function of **Antioxidant 1098** is to interrupt the auto-oxidation cycle of organic materials. This cycle is a free-radical chain reaction initiated by heat, light, or mechanical stress. **Antioxidant 1098** donates a hydrogen atom from its phenolic hydroxyl groups to reactive radicals (R•, RO•, ROO•), thereby neutralizing them and preventing further propagation of the degradation chain. The bulky tert-butyl groups ortho to the hydroxyl group provide steric hindrance, which stabilizes the resulting antioxidant radical and prevents it from initiating new oxidation chains.

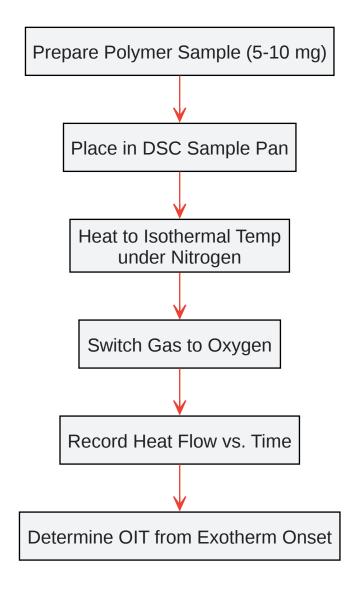


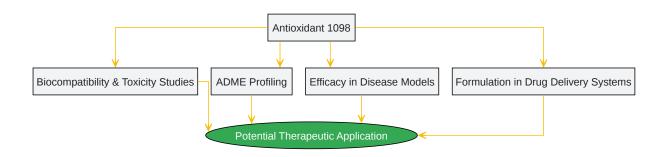












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